

Application Notes and Protocols: Handling and Storage of (6S)-Tetrahydrofolic Acid Powder

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Compound of Interest

Compound Name: (6S)-Tetrahydrofolic acid

Cat. No.: B8772586

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Introduction

(6S)-Tetrahydrofolic acid (THF) is the biologically active form of folate (Vitamin B9) and a critical coenzyme in one-carbon metabolism. It plays a pivotal role in the synthesis of purines and thymidylate, essential precursors for DNA and RNA synthesis, and in the metabolism of several amino acids. Due to its reduced pteridine ring, **(6S)-Tetrahydrofolic acid** is an inherently unstable molecule, highly susceptible to degradation by oxidation, light, and heat.[\[1\]](#) Therefore, strict adherence to proper handling and storage protocols is essential to maintain its integrity and ensure reliable experimental outcomes. These application notes provide detailed guidelines for researchers, scientists, and drug development professionals on the safe handling, storage, and preparation of solutions of **(6S)-Tetrahydrofolic acid** powder.

Product Information and Physical Properties

(6S)-Tetrahydrofolic acid is typically supplied as a solid powder. Its key properties are summarized below.

Property	Value	Reference
CAS Number	71963-69-4	[2]
Molecular Formula	C ₁₉ H ₂₃ N ₇ O ₆	[3]
Molecular Weight	445.43 g/mol	[3]
Appearance	Solid	[2]
Water Solubility (Free Acid)	Very low (e.g., 0.0022% at RT for one crystalline form)	[4]

Safety, Handling, and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) classify the pure substance as not hazardous under the Globally Harmonized System (GHS)[\[2\]](#)[\[3\]](#), it is prudent to handle it as a potentially hazardous chemical. It can be an irritant, and inhalation of dust should be avoided.[\[5\]](#)[\[6\]](#)

2.1. General Handling Precautions

- Handle in a well-ventilated area, preferably within a chemical fume hood or under a nitrogen atmosphere to minimize oxidation.[\[6\]](#)[\[7\]](#)
- Avoid the formation and inhalation of dust.
- Avoid contact with skin and eyes.[\[6\]](#)
- Keep away from strong oxidizing agents, strong acids, and strong alkalis.[\[3\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[6\]](#)

2.2. Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Eye/Face	Tightly fitting safety goggles with side-shields.	[6]
Hand	Appropriate chemical-impermeable protective gloves.	[6]
Skin and Body	Lab coat. Impervious clothing may be necessary for larger quantities.	[3][6]
Respiratory	A NIOSH-approved air-purifying respirator is recommended for dust.	[3][5]

2.3. First Aid Measures

- After Inhalation: Move to fresh air. If breathing is difficult, consult a physician.[2]
- After Skin Contact: Wash off with soap and plenty of water.[6]
- After Eye Contact: Rinse opened eye for several minutes under running water.[2]
- After Swallowing: If symptoms persist, consult a doctor.[2]

Storage and Stability

The stability of **(6S)-Tetrahydrofolic acid** is the most critical factor for its successful use. Crystalline forms are generally more stable than amorphous powders.[1][8] Degradation is primarily caused by oxidation, light, moisture, and elevated temperatures.

3.1. Recommended Storage Conditions

Parameter	Long-Term Storage	Short-Term Storage (Working Stock)
Temperature	-20°C	-20°C or -80°C (for solutions)
Atmosphere	Store under an inert gas (e.g., Nitrogen).	Flush aliquots with inert gas before sealing.
Light	Protect from light (use amber or opaque vials).	Protect from light (use amber or opaque vials).
Container	Keep container tightly sealed and dry.	Keep container tightly sealed and dry.

References:[1][3]

3.2. Factors Affecting Stability

Factor	Effect and Mitigation Strategy
Oxygen	Highly susceptible to oxidation. Handle and store under an inert atmosphere (Nitrogen or Argon). Use de-gassed solvents.[1]
Moisture/Humidity	Sensitive to moisture.[1] Store in a desiccator and keep containers tightly sealed.
Light	Light-sensitive. Always store in light-protecting containers and minimize light exposure during handling.
Temperature	Degrades at elevated temperatures. Long-term storage must be at -20°C.[3]
pH	Stability is pH-dependent. While dissolution is aided by basic pH, prolonged exposure can cause degradation. Crystalline forms are often prepared at a specific pH (e.g., 3.5-5.5) for optimal stability.[4]

Experimental Protocols

4.1. Protocol: Preparation of a Stabilized Aqueous Stock Solution

Solutions of **(6S)-Tetrahydrofolic acid** are unstable and should be prepared fresh for each experiment.^[3] This protocol describes the preparation of a stock solution using an antioxidant to improve stability for immediate use.

Materials:

- **(6S)-Tetrahydrofolic acid** powder
- High-purity, deionized water
- Ascorbic acid or 2-Mercaptoethanol (as an antioxidant)
- Phosphate or Tris buffer
- Sodium Hydroxide (NaOH) solution (e.g., 1 M)
- Inert gas (Nitrogen or Argon)
- Amber or opaque microcentrifuge tubes

Procedure:

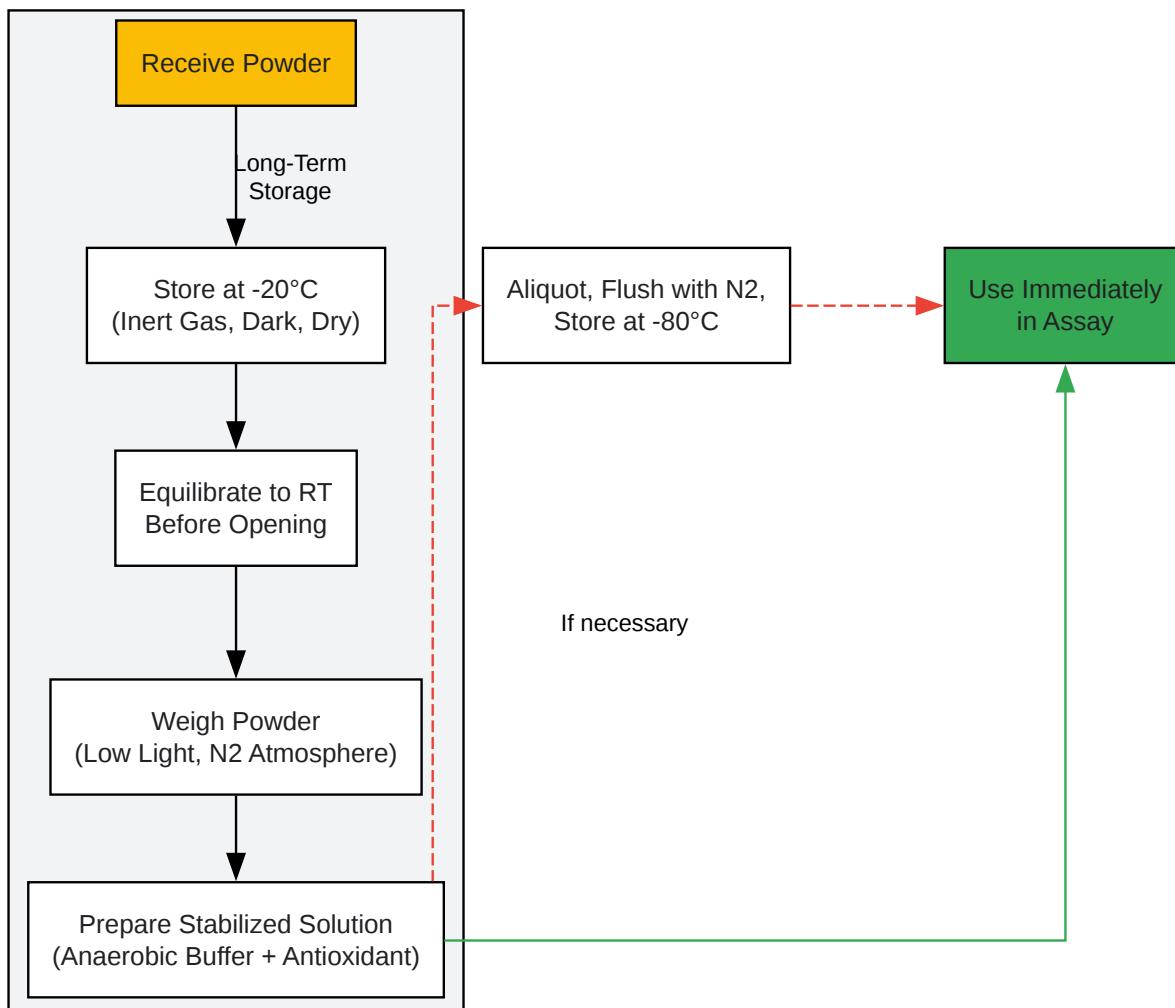
- Prepare an Anaerobic Antioxidant Buffer:
 - Prepare the desired buffer (e.g., 100 mM phosphate buffer, pH 7.4).
 - Add an antioxidant such as 0.1% (w/v) ascorbic acid or 10 mM 2-Mercaptoethanol.
 - Thoroughly de-gas the buffer by sparging with nitrogen or argon for at least 20 minutes to remove dissolved oxygen.
- Weigh the Powder:
 - Allow the container of (6S)-THF powder to equilibrate to room temperature before opening to prevent moisture condensation.

- Working quickly in a low-light environment (or under a red safety light), weigh the required amount of powder.
- Dissolution:
 - Suspend the weighed powder in the anaerobic antioxidant buffer. The free acid has very low solubility in neutral or acidic water.[\[4\]](#)
 - While stirring gently, add the NaOH solution dropwise until the powder is fully dissolved. Dissolution typically occurs at a pH above 7.5.[\[9\]](#) Avoid using a strong vortex, which can introduce oxygen.
- Final Steps:
 - Once dissolved, use the solution immediately for the best results.
 - If short-term storage is unavoidable, filter-sterilize (if required for the application) using a 0.22 µm syringe filter, aliquot into amber, airtight vials, flush the headspace with nitrogen, seal tightly, and flash-freeze in liquid nitrogen before storing at -80°C.

Visualizations: Workflows and Biological Pathways

5.1. Experimental Workflow

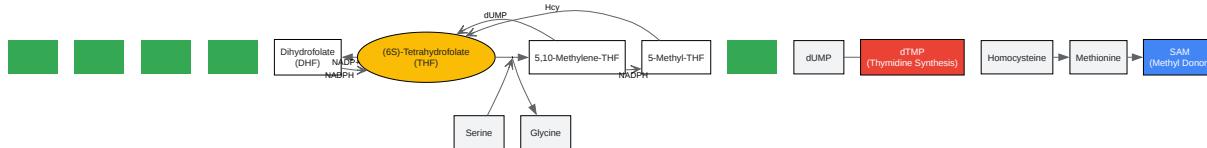
The following diagram outlines the standard workflow for handling **(6S)-Tetrahydrofolic acid** powder from receipt to experimental use.

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Caption: Workflow for handling **(6S)-Tetrahydrofolic acid** powder.

5.2. Biological Pathway: One-Carbon Metabolism

(6S)-Tetrahydrofolic acid is the central carrier of one-carbon units for essential biosynthetic reactions. This diagram illustrates its core role in the folate cycle.



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Caption: Simplified diagram of the folate one-carbon metabolism cycle.

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